

An In-depth Technical Guide to 3-Aminopropylsilatrane: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(2,8,9-Trioxa-5-aza-1-silabicyclo[3.3.3]undecane-1-yl)-1-propanamine

Cat. No.: B096939

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Introduction

3-Aminopropylsilatrane is an organosilicon compound belonging to the silatrane family, characterized by a unique cage-like molecular structure with a pentacoordinated silicon atom. This structure imparts remarkable chemical and biological properties, making it a compound of significant interest in materials science, medicinal chemistry, and drug development. This guide provides a comprehensive overview of its core characteristics, synthesis protocols for its derivatives, and its applications, tailored for researchers and professionals in the scientific community.

Core Molecular Data

The fundamental molecular and physical properties of 3-aminopropylsilatrane are summarized in the table below, providing a quick reference for its key quantitative data.

Property	Value
Molecular Formula	C ₉ H ₂₀ N ₂ O ₃ Si ^{[1][2][3]}
Molecular Weight	232.35 g/mol ^{[1][2]}
CAS Number	17869-27-1 ^[2]
Appearance	White crystalline solid
Solubility	Soluble in polar organic solvents

Synthesis of 3-Aminopropylsilatrane Derivatives: Aza-Michael Addition

A versatile method for the functionalization of 3-aminopropylsilatrane is the aza-Michael reaction. This reaction involves the addition of the primary amine group of 3-aminopropylsilatrane to an electron-deficient alkene, such as an acrylate or acrylonitrile. This process allows for the straightforward introduction of various functional groups, enabling the synthesis of a diverse library of derivatives with tailored properties.

Experimental Protocol: General Procedure for the Synthesis of Silatrane Derivatives

The following protocol outlines a general method for the synthesis of 3-aminopropylsilatrane derivatives via the aza-Michael reaction.

Materials:

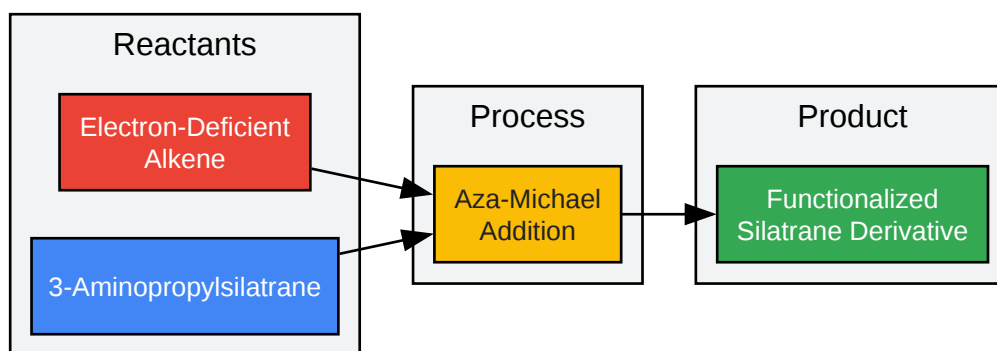
- 3-Aminopropylsilatrane
- Electron-deficient alkene (e.g., acrylonitrile, methyl acrylate)
- Methanol (or other suitable solvent)
- Inert gas (e.g., Nitrogen)
- Standard laboratory glassware and stirring apparatus

Procedure:

- In a round-bottom flask, dissolve 1 mmol of 3-aminopropylsilatrane in 10 mL of methanol.
- Add the desired molar equivalent of the electron-deficient alkene (e.g., 1 mmol for mono-adduct, 2 mmol for di-adduct).
- Stir the reaction mixture at 50°C under an inert atmosphere for 2-4 hours.
- After the reaction is complete, remove the solvent under reduced pressure.
- Wash the resulting residue multiple times with diethyl ether to remove any unreacted starting materials.
- Dry the product to obtain the functionalized silatrane derivative.
- If necessary, the product can be further purified by recrystallization from a suitable solvent system, such as chloroform/hexane.

Logical Workflow for Derivative Synthesis

The synthesis of functionalized silatranes from 3-aminopropylsilatrane can be visualized as a straightforward workflow. The following diagram illustrates the key steps in the aza-Michael addition reaction.



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Caption: Aza-Michael reaction workflow for the synthesis of 3-aminopropylsilatrane derivatives.

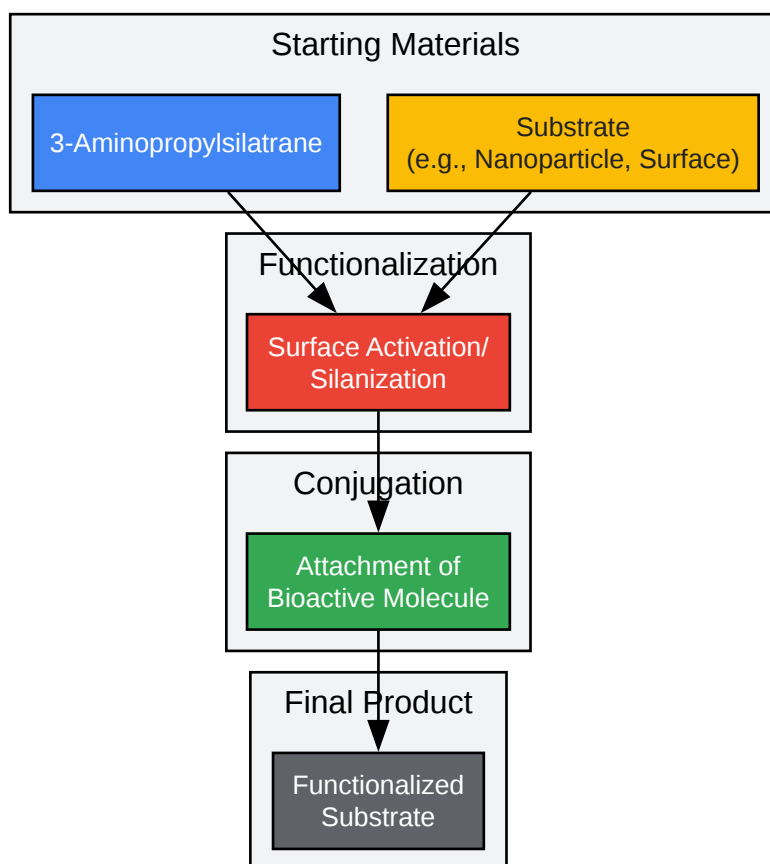
Applications in Drug Development and Materials Science

The unique properties of 3-aminopropylsilatrane and its derivatives have led to their exploration in various applications, particularly in the fields of drug development and materials science. The ability to functionalize the primary amine group allows for its use as a versatile linker and building block.

Role as a Molecular Linker

3-Aminopropylsilatrane can be employed as a linker to conjugate bioactive molecules to surfaces or nanoparticles. This is particularly relevant in the development of targeted drug delivery systems and diagnostic agents. The silatrane cage provides stability, while the propylamino group offers a reactive handle for further chemical modifications.

The general workflow for utilizing 3-aminopropylsilatrane as a linker is depicted in the following diagram.



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Caption: Workflow for surface/nanoparticle functionalization using 3-aminopropylsilatrane as a linker.

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References

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- 2. Buy 1-(3-Aminopropyl)silatrane (EVT-427431) | 17869-27-1 [evitachem.com]
- 3. 1-(3-Aminopropyl)silatrane | C₉H₂₀N₂O₃Si | CID 205377 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Aminopropylsilatrane: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096939#3-aminopropylsilatrane-molecular-weight-and-formula]

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